

safe handling and storage procedures for 2,5-Dibromo-3-methylpyridine

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Compound of Interest

Compound Name: 2,5-Dibromo-3-methylpyridine

Cat. No.: B189406

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An In-depth Technical Guide to the Safe Handling and Storage of **2,5-Dibromo-3-methylpyridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols and handling procedures for **2,5-Dibromo-3-methylpyridine** (CAS No: 3430-18-0), a key intermediate in pharmaceutical and chemical synthesis. Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Chemical Identification and Properties

A clear identification and understanding of the physical and chemical properties of **2,5-Dibromo-3-methylpyridine** are fundamental for its safe handling.

| Identifier | Value |
|-------------------|---|
| Chemical Name | 2,5-Dibromo-3-methylpyridine |
| Synonyms | 2,5-Dibromo-3-picoline |
| CAS Number | 3430-18-0[1] |
| Molecular Formula | C6H5Br2N[2] |
| Molecular Weight | 250.92 g/mol [2] |
| Appearance | White to Light yellow powder or crystal |
| Melting Point | 43-47 °C[3] |
| Flash Point | >110 °C (>230 °F) - closed cup |
| Purity | Typically >98%[1] |

Hazard Identification and Classification

2,5-Dibromo-3-methylpyridine is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

| Hazard Class | Category | Hazard Statement |
|----------------------|------------|---------------------------------------|
| Acute Toxicity, Oral | Category 3 | H301: Toxic if swallowed[1][4] |
| Skin Irritation | Category 2 | H315: Causes skin irritation[1] |
| Serious Eye Damage | Category 1 | H318: Causes serious eye damage[1][4] |

Signal Word: Danger[1][4]

Hazard Pictograms:

- Acute Toxicity (Oral): Skull and crossbones
- Skin Irritation: Exclamation mark

- Serious Eye Damage: Corrosion

Experimental Protocols: Safe Handling and Use

Strict adherence to the following protocols is mandatory when handling **2,5-Dibromo-3-methylpyridine**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[1\]](#)
- Facilities must be equipped with an eyewash station and a safety shower in close proximity to the handling area.[\[5\]](#)[\[6\]](#)

Personal Protective Equipment (PPE)

The following PPE must be worn at all times:

| Protection Type | Specification |
|------------------------|--|
| Eye/Face Protection | Chemical splash-resistant safety glasses or goggles with side protection. A face shield may be appropriate for larger quantities. [1] [4] |
| Skin Protection | Impervious gloves (e.g., nitrile rubber) and a lab coat. For larger scale operations, flame-retardant and antistatic protective clothing should be considered. [1] [4] |
| Respiratory Protection | For operations that may generate dust, a NIOSH-approved N95 dust mask or a full-face respirator should be used if exposure limits are exceeded or irritation is experienced. [4] |

General Handling Procedures

- Avoid all personal contact with the substance, including inhalation of dust or fumes.[\[1\]](#)

- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.[1][7]
- Wash hands thoroughly after handling and before breaks.[1]
- Minimize dust generation and accumulation.[1]
- Keep containers tightly closed when not in use.[1][5]
- Ground and bond containers when transferring material to prevent static discharge.

Storage Procedures

Proper storage is critical to maintaining the stability and integrity of **2,5-Dibromo-3-methylpyridine** and ensuring safety.

- Store in a tightly-closed container.[1][5]
- Keep in a dry, cool, and well-ventilated place.[5]
- Store locked up.[1][5]
- Keep away from heat, sparks, open flames, and other sources of ignition.[1]
- Store away from incompatible materials such as strong oxidizing agents.[8][9]

Emergency Procedures

In the event of an exposure or spill, the following first-aid and cleanup measures should be implemented immediately.

| Exposure Route | First-Aid Measures |
|----------------|--|
| Ingestion | IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician. Rinse mouth. Do NOT induce vomiting.[1][10] |
| Skin Contact | IF ON SKIN: Wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[1][5] |
| Eye Contact | IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[1][5] |
| Inhalation | IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [5][11] |

Spill Response:

- Evacuate unprotected personnel from the area.
- Ensure adequate ventilation and remove all sources of ignition.[1]
- Wear appropriate PPE as described in Section 3.2.
- Prevent further leakage or spillage if it is safe to do so.[1]
- For containment and cleanup, use an inert absorbent material, a vacuum, or sweep up the spilled solid.[1]
- Place the collected material into a suitable, labeled container for disposal.[1]
- Do not allow the product to enter drains, waterways, or soil.[1]

- Dispose of the waste in accordance with local, regional, and national regulations at an approved waste disposal plant.[1][5]

Incompatibilities and Decomposition

- Incompatible Materials: Strong oxidizing agents, mineral acids, amines, and caustics.[9]
- Hazardous Decomposition Products: Under fire conditions, thermal decomposition can lead to the release of irritating and toxic gases and vapors, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen bromide gas.[8][10]

Logical Workflow for Safe Handling and Storage

The following diagram illustrates the logical workflow for the safe handling and storage of **2,5-Dibromo-3-methylpyridine**.

Caption: Workflow for Safe Handling of **2,5-Dibromo-3-methylpyridine**.

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References

- 1. aksci.com [aksci.com]
- 2. 2,5-Dibromo-3-methylpyridine | C₆H₅Br₂N | CID 817680 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2,5-Dibromo-3-methylpyridine | CAS#:3430-18-0 | Chemsrsc [chemsrc.com]
- 4. echemi.com [echemi.com]
- 5. fishersci.com [fishersci.com]
- 6. fishersci.com [fishersci.com]
- 7. echemi.com [echemi.com]
- 8. jubilantingrevia.com [jubilantingrevia.com]

- 9. [jubilantingrevia.com](https://www.jubilantingrevia.com) [[jubilantingrevia.com](https://www.jubilantingrevia.com)]
- 10. [fishersci.com](https://www.fishersci.com) [[fishersci.com](https://www.fishersci.com)]
- 11. assets.thermofisher.com [assets.thermofisher.com]
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